

Industrial Applications of 1,2-Dimethylcyclohexanol Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: **1,2-Dimethylcyclohexanol**

Cat. No.: **B3025573**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the industrial applications of **1,2-dimethylcyclohexanol** and its derivatives. The information presented is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development, fragrance creation, and chemical synthesis.

Application in the Fragrance Industry

1,2-Dimethylcyclohexanol derivatives are valued in the fragrance industry for their unique and persistent aromas. These compounds are integral to the creation of complex scent profiles in a variety of consumer products.

Application Note: Use of Dimethylcyclohexen-al Derivatives in Perfume Compositions

A mixture of 4-(4,4-dimethyl-cyclohex-1-enyl)-butyraldehyde and 3-(4,4-dimethyl-cyclohex-1-enyl)-2-methyl-propionaldehyde, derivatives of a dimethylcyclohexane structure, has been identified as a potent fragrance material. The ratio of these components is critical to achieving the desired scent profile.

Data Presentation: Fragrance Formulation

Component	Weight Percentage in Fragrance Formulation
Dimethylcyclohexen-al Mixture	0.005% - 70%
Preferred Range	0.5% - 25%
More Preferred Range	1% - 10%

Experimental Protocol: Synthesis of a Dimethylcyclohexen-al Fragrance Mixture

This protocol describes a representative synthesis of a dimethylcyclohexen-al mixture for fragrance applications, based on common industrial practices.

Materials:

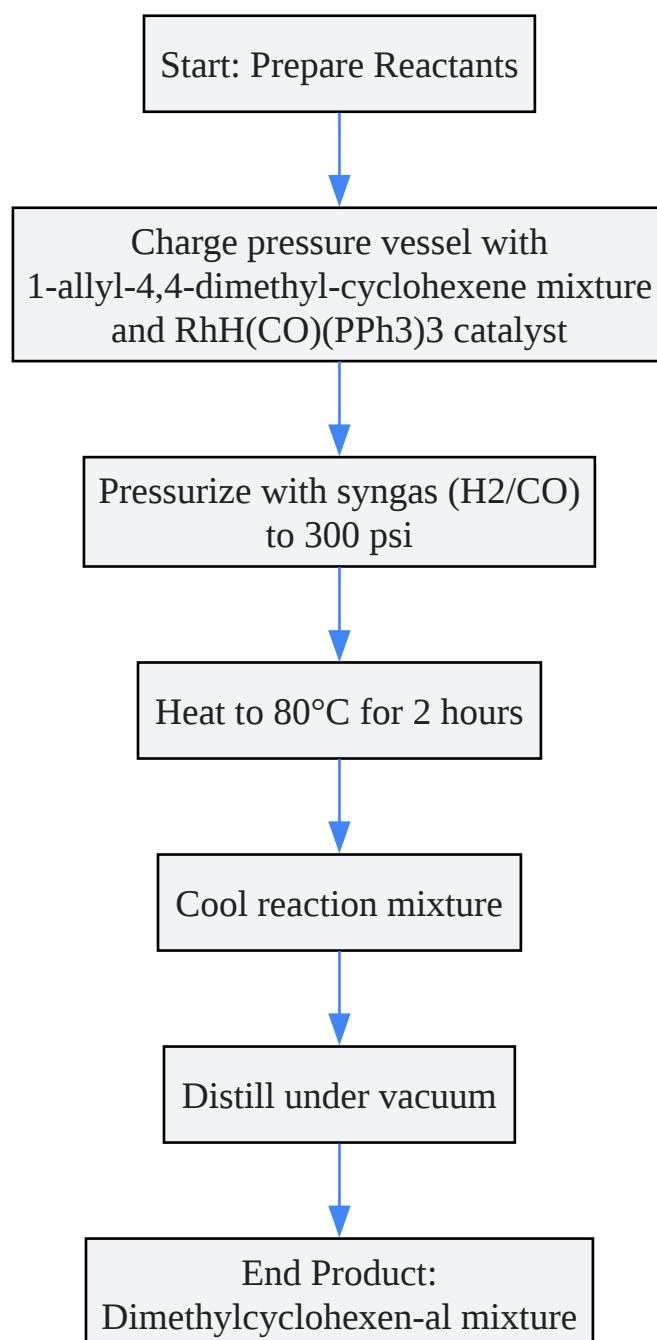
- 1-allyl-4,4-dimethyl-cyclohexene and 4,4-dimethyl-1-((E)-propenyl)-cyclohexene mixture
- Hydridocarbonyl-tris(triphenylphosphine)-rhodium(I) ($\text{RhH}(\text{CO})(\text{PPh}_3)_3$)
- Syngas (1:1 H_2/CO)
- Pressure vessel
- Distillation apparatus

Procedure:

- A mixture of 1-allyl-4,4-dimethyl-cyclohexene and 4,4-dimethyl-1-((E)-propenyl)-cyclohexene is charged into a pressure vessel.
- Hydridocarbonyl-tris(triphenylphosphine)-rhodium(I) is added as a catalyst.
- The vessel is pressurized with syngas (a 1:1 mixture of hydrogen and carbon monoxide) to 300 psi.
- The reaction mixture is heated to 80°C for 2 hours.

- After cooling, the resulting mixture is distilled under vacuum (e.g., 93°C at 5.67 torr) to yield a mixture of 4-(4,4-dimethyl-cyclohex-1-enyl)-butyraldehyde and 3-(4,4-dimethyl-cyclohex-1-enyl)-2-methyl-propionaldehyde.

Workflow Diagram:



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Synthesis of a Dimethylcyclohexen-al Fragrance Mixture.

Pharmaceutical and Drug Development Applications

Substituted cyclohexanol derivatives have emerged as promising scaffolds in drug discovery due to their diverse biological activities. Research has indicated potential applications in antimicrobial, anti-inflammatory, anticancer, and neurological therapies.

Application Note: Antimicrobial Activity of Cyclohexanol Derivatives

Cyclohexanol derivatives have demonstrated notable antimicrobial properties. Certain cyclohexane triones, for instance, are effective against gram-positive bacteria by inhibiting the transport of low-molecular-weight hydrophilic substances into the bacterial cells.^[1] This mechanism disrupts essential cellular processes without causing immediate membrane disruption.

Experimental Protocol: Evaluation of Antimicrobial Activity (Agar Well Diffusion Assay)

This protocol outlines a standard method for assessing the antimicrobial efficacy of novel cyclohexanol derivatives.

Materials:

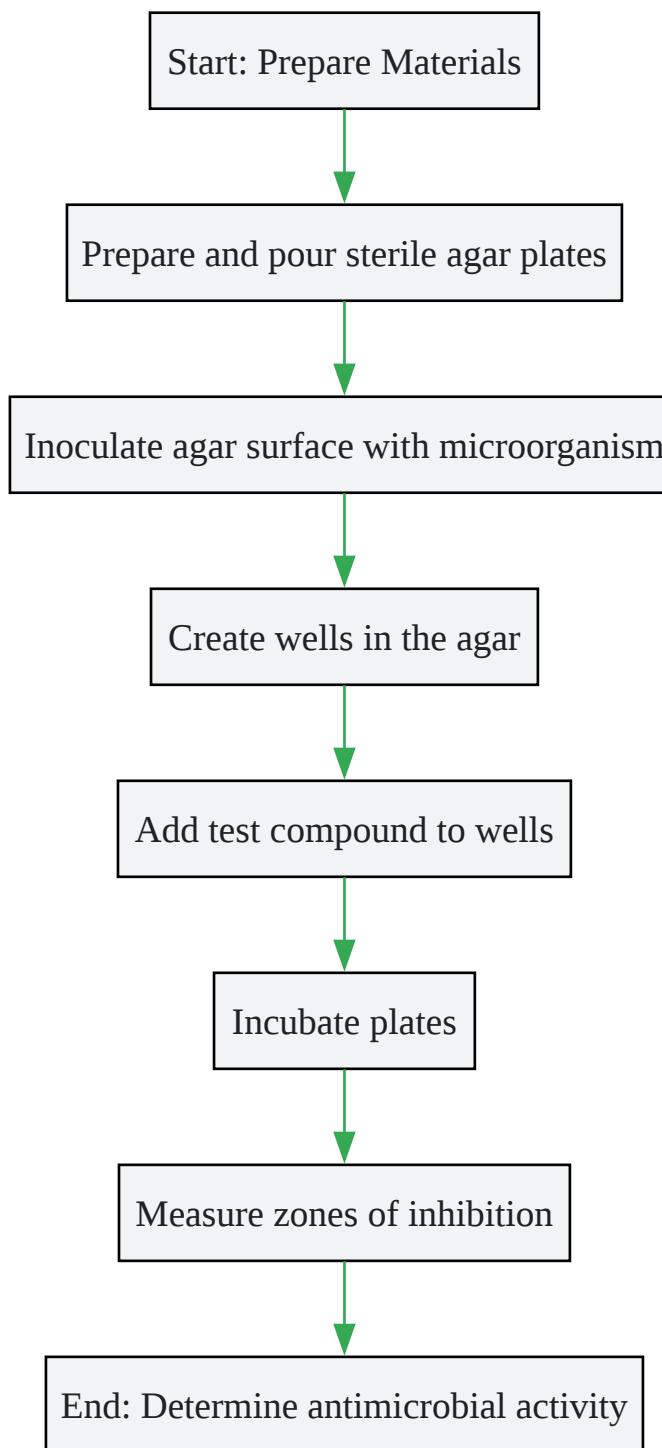
- Test compound (**1,2-Dimethylcyclohexanol** derivative)
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Fungal strains (e.g., *Candida albicans*)
- Mueller-Hinton Agar (for bacteria)
- Sabouraud Dextrose Agar (for fungi)
- Sterile petri dishes
- Sterile cork borer

- Incubator

Procedure:

- Prepare and sterilize the appropriate agar medium and pour it into sterile petri dishes.
- Once the agar has solidified, inoculate the surface with a standardized suspension of the target microorganism.
- Create wells in the agar using a sterile cork borer.
- Add a known concentration of the test compound solution into each well.
- Incubate the plates at the optimal temperature for the growth of the microorganism (e.g., 37°C for 24 hours for bacteria).
- Measure the diameter of the zone of inhibition around each well.

Workflow Diagram:



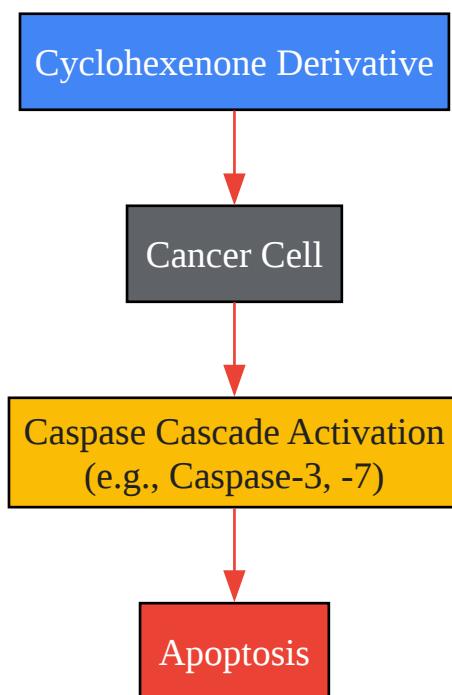
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Workflow for Agar Well Diffusion Assay.

Application Note: Anticancer Potential of Cyclohexenone Derivatives

Derivatives of cyclohexenone, which can be synthesized from cyclohexanols, have been investigated for their anticancer properties. Studies have shown that these compounds can induce apoptosis (programmed cell death) in cancer cells. The mechanism often involves the activation of the caspase cascade, a family of proteases that are central to the apoptotic process.

Signaling Pathway: Caspase-Mediated Apoptosis



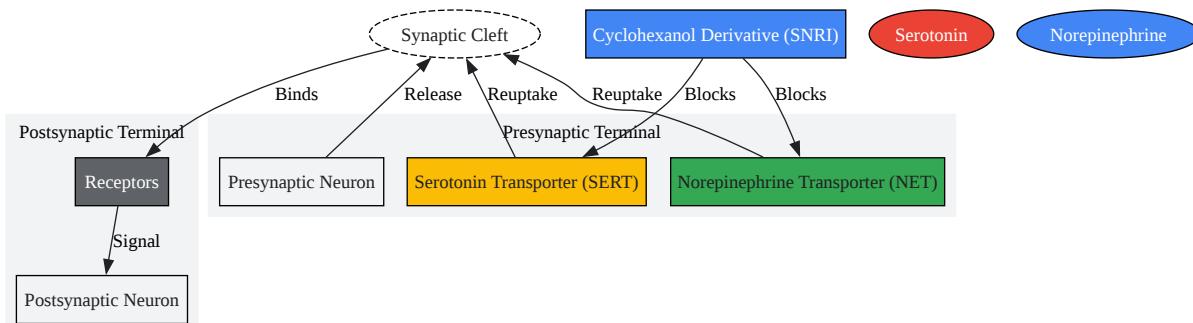
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Induction of apoptosis by cyclohexenone derivatives.

Application Note: Neurological Applications of Cyclohexanol Derivatives

Certain cyclohexanol derivatives have been identified as having potential therapeutic effects in neurological disorders. One such application is in the development of Serotonin-Norepinephrine Reuptake Inhibitors (SNRIs), which are used to treat depression and other mood disorders. These compounds function by increasing the levels of serotonin and norepinephrine in the synaptic cleft.

Signaling Pathway: SNRI Mechanism of Action



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Mechanism of action of an SNRI in the synaptic cleft.

Application in Chemical Synthesis

1,2-Dimethylcyclohexanol is a valuable intermediate in organic synthesis, particularly for the creation of more complex molecules.

Experimental Protocol: Synthesis of 1,2-Dimethylcyclohexanol via Grignard Reaction

This protocol describes the synthesis of **1,2-dimethylcyclohexanol** from 2-methylcyclohexanone using a Grignard reagent.^[2] This reaction is a classic example of nucleophilic addition to a carbonyl group.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Methyl iodide

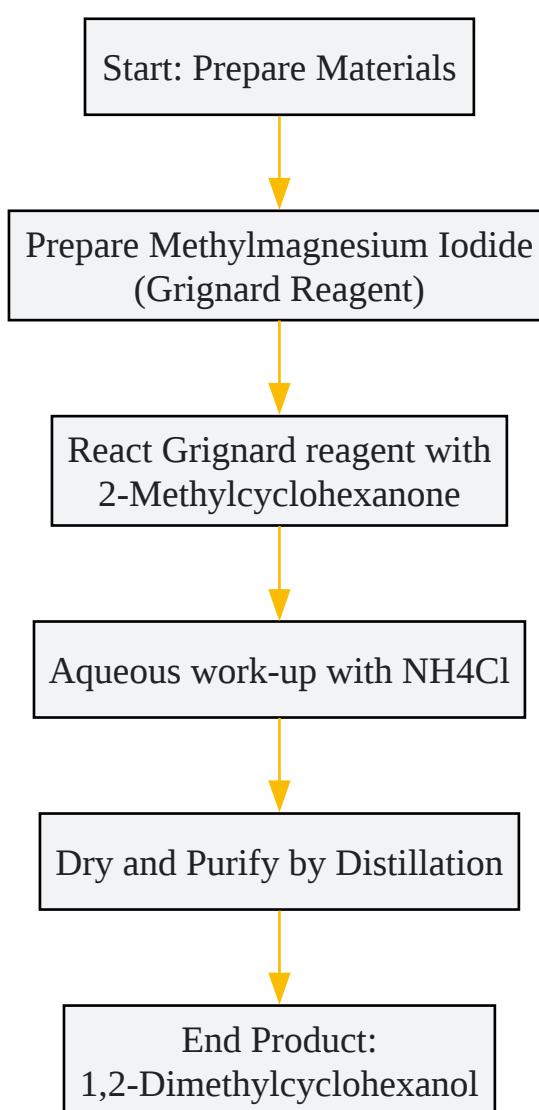
- 2-Methylcyclohexanone
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Round-bottom flask with reflux condenser
- Dropping funnel
- Magnetic stirrer

Procedure:

- Grignard Reagent Preparation:
 - Place magnesium turnings in a dry round-bottom flask under an inert atmosphere.
 - Add a small amount of anhydrous diethyl ether.
 - Add a few drops of methyl iodide to initiate the reaction.
 - Once the reaction starts, add the remaining methyl iodide dissolved in anhydrous diethyl ether dropwise from a dropping funnel at a rate that maintains a gentle reflux.
 - After the addition is complete, stir the mixture until the magnesium has dissolved.
- Reaction with Ketone:
 - Cool the Grignard reagent to 0°C.
 - Add a solution of 2-methylcyclohexanone in anhydrous diethyl ether dropwise to the Grignard reagent.
 - After the addition, allow the reaction to stir at room temperature for 1 hour.
- Work-up:
 - Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.

- Separate the ether layer and wash it with brine.
- Dry the ether layer over anhydrous sodium sulfate.
- Filter and evaporate the solvent to obtain the crude **1,2-dimethylcyclohexanol**.
- Purify the product by distillation.

Workflow Diagram:



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Synthesis of **1,2-Dimethylcyclohexanol** via Grignard Reaction.

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References

- 1. Cyclohexane triones, novel membrane-active antibacterial agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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